

Technical Support Center: Ethyl(methyl)sulfamoyl Chloride Reactions

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Compound of Interest

Compound Name: Ethyl(methyl)sulfamoyl chloride

Cat. No.: B1291719

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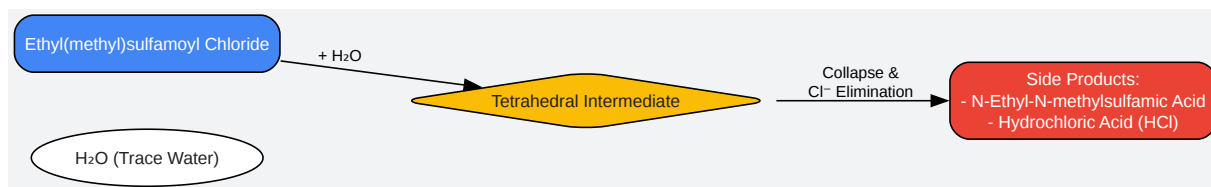
This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions regarding the use of **Ethyl(methyl)sulfamoyl chloride** in chemical synthesis. The focus is on identifying and mitigating common side reactions with various nucleophiles to improve reaction outcomes and product yields.

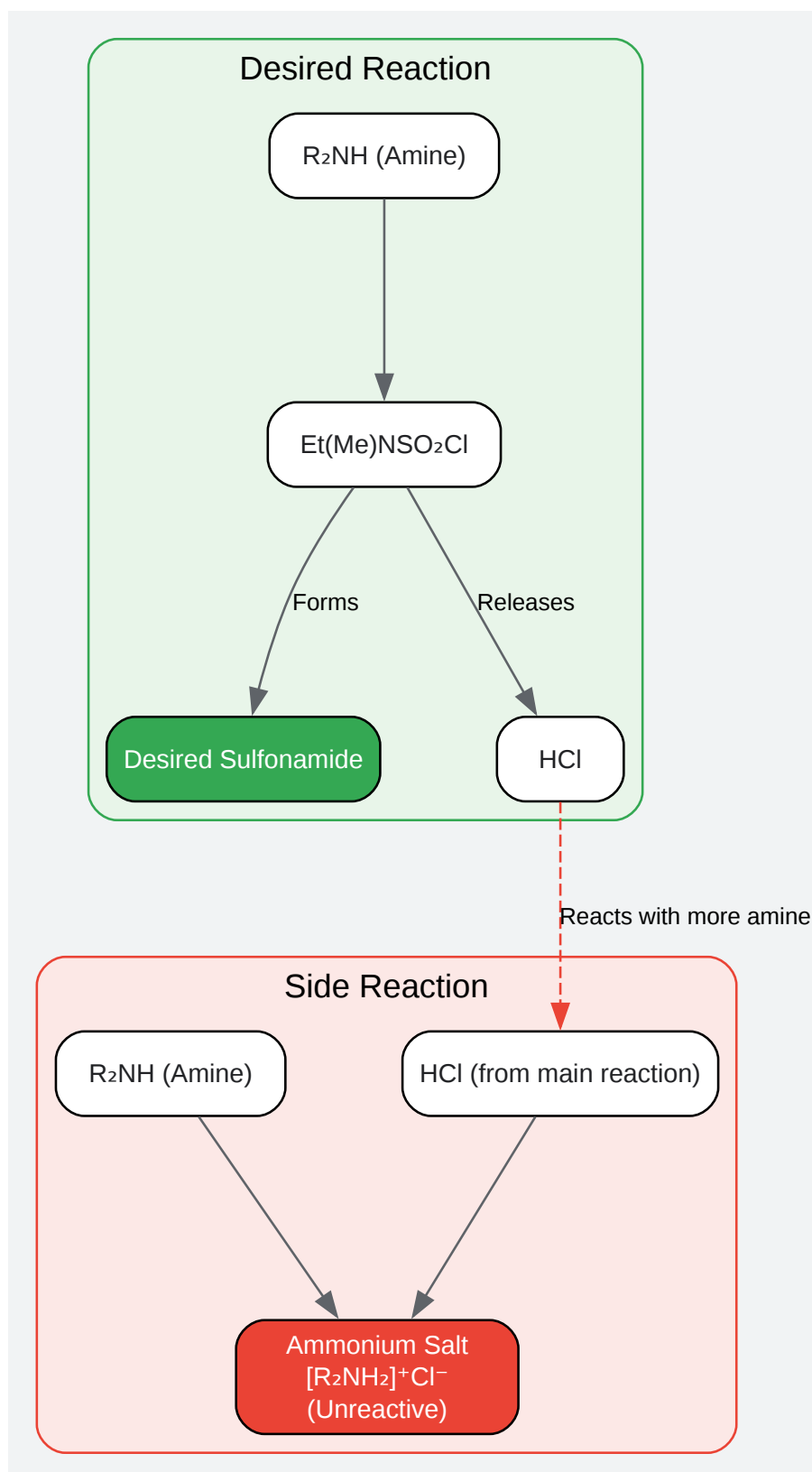
Frequently Asked Questions (FAQs)

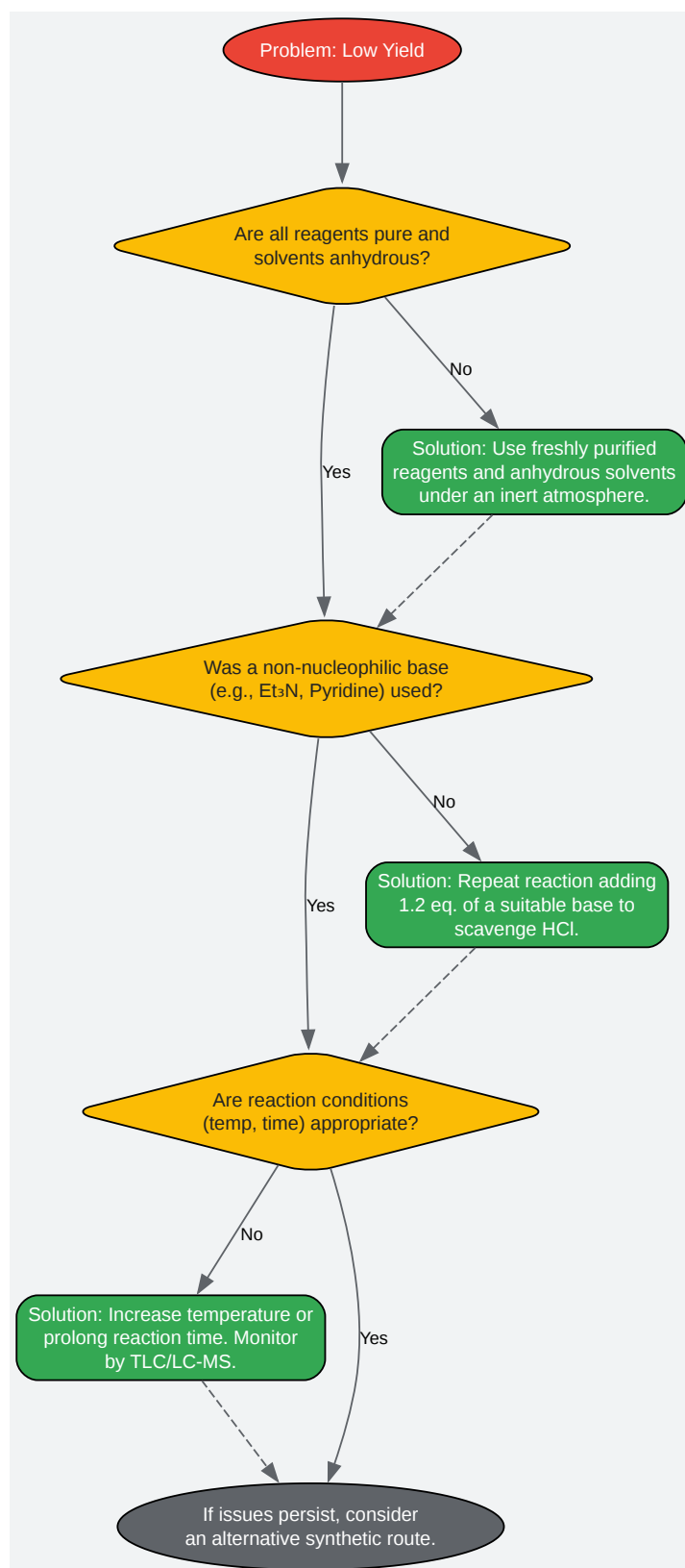
Q1: What is the primary expected reaction of Ethyl(methyl)sulfamoyl chloride with different nucleophiles?

Ethyl(methyl)sulfamoyl chloride is a reactive electrophile designed for sulfamoylation reactions. The sulfur atom is electron-deficient and susceptible to attack by nucleophiles. The primary reaction involves the displacement of the chloride, which is an excellent leaving group, by a nucleophile (Nu-H) to form a new sulfur-nucleophile bond.

- With Primary/Secondary Amines: The reaction yields N-substituted N-ethyl-N-methylsulfamides.[\[1\]](#)[\[2\]](#)
- With Alcohols/Phenols: The reaction produces sulfamate esters.[\[3\]](#)[\[4\]](#)
- With Thiols: The reaction forms thiosulfonate esters. Thiols are generally very reactive nucleophiles.[\[5\]](#)







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